

# benchmarking Pdino against traditional cathode materials like Ca/Al

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An In-depth Comparative Analysis: **PDINO** as a Cathode Interlayer in Organic Solar Cells vs. Traditional Ca/Al Cathodes

In the landscape of advanced materials for energy applications, researchers and scientists are continually seeking innovations that enhance efficiency and stability. This guide provides a detailed comparison between the use of **PDINO**, a perylene diimide-based cathode interlayer material in organic solar cells (OSCs), and the more traditional calcium/aluminum (Ca/Al) cathode system. This comparison is aimed at researchers, scientists, and professionals in drug development who may be exploring novel materials for various applications.

While **PDINO** is an interlayer designed to improve charge extraction to a metal cathode (like aluminum), and Ca/Al serves as the cathode itself, this guide will compare the overall performance of OSC devices that incorporate these respective systems. The data presented is a synthesis of findings from multiple studies to provide a broad overview.

## Performance Benchmarking: PDINO/Al vs. Ca/Al Cathode Systems

The following table summarizes key performance metrics for organic solar cells fabricated with a **PDINO** interlayer on an aluminum cathode versus those with a conventional Ca/Al cathode. These metrics are crucial for evaluating the overall efficiency and effectiveness of the devices.

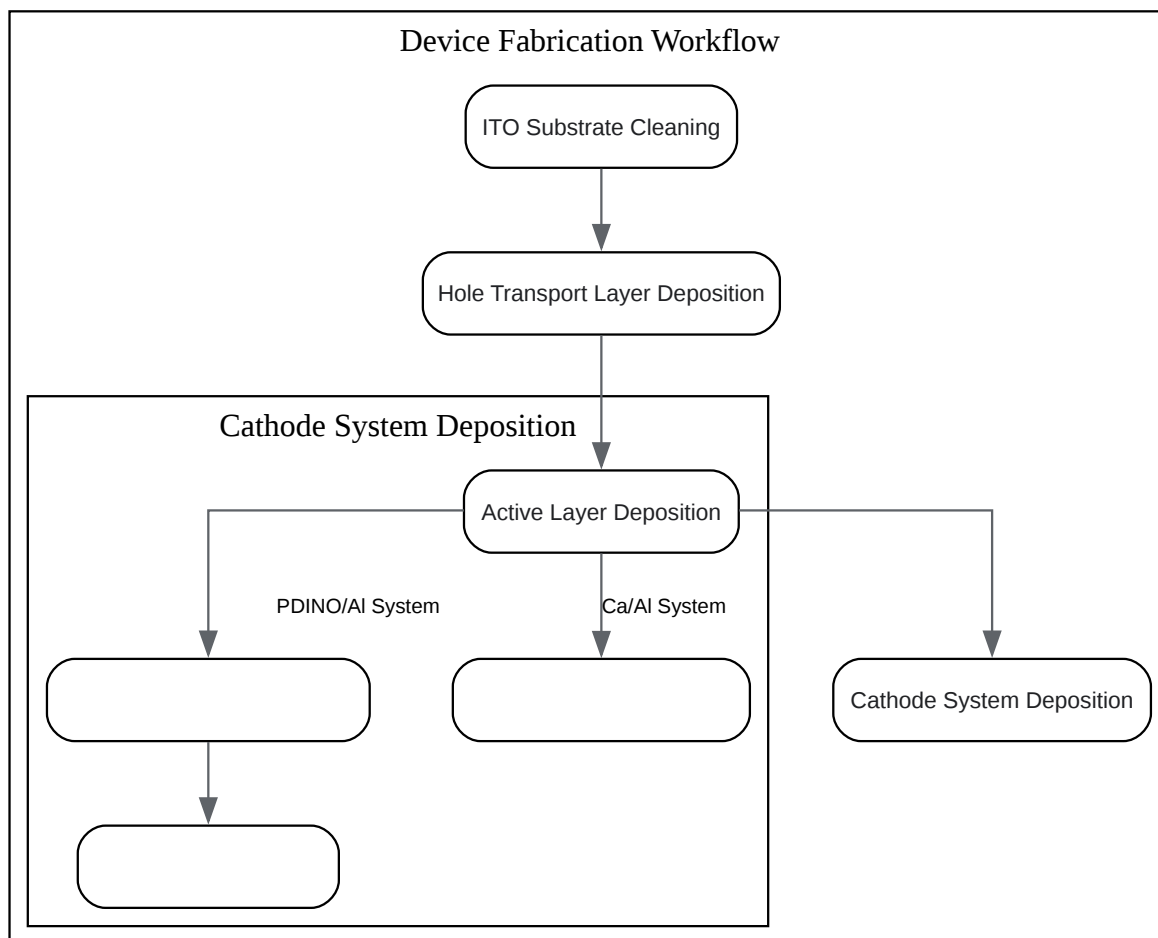
Performance Metric	OSC with PDINO/Al Cathode System	OSC with Ca/Al Cathode
Power Conversion Efficiency (PCE)	Often higher, with values reported up to 17-18% and beyond in high-performance devices.	Typically ranges from 3-10%, depending on the active layer materials and device architecture.
Open-Circuit Voltage (Voc)	Generally comparable or slightly higher, influenced by the active layer and the work function modification by PDINO.	Dependent on the work function of calcium and the LUMO of the acceptor material.
Short-Circuit Current (Jsc)	Can be enhanced due to improved electron extraction and reduced interfacial recombination.	Can be limited by the interface quality between the active layer and the cathode.
Fill Factor (FF)	Often improved due to lower series resistance and better charge extraction.	May be lower due to potential charge extraction barriers and series resistance.
Stability	PDINO interlayers have been shown to improve the operational and photostability of OSCs. <sup>[1]</sup>	Calcium is highly reactive with ambient moisture and oxygen, leading to poor device stability without excellent encapsulation.

## Experimental Methodologies

The data presented is based on standard fabrication and characterization protocols for organic solar cells. Below are generalized methodologies for the key experiments.

## Device Fabrication

A typical experimental workflow for fabricating the organic solar cells compared in this guide is as follows:



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*Fig. 1: Generalized workflow for OSC fabrication.*

- **Substrate Preparation:** Indium tin oxide (ITO) coated glass substrates are sequentially cleaned in ultrasonic baths of detergent, deionized water, acetone, and isopropanol.
- **Hole Transport Layer (HTL) Deposition:** A hole transport material, such as PEDOT:PSS, is spin-coated onto the cleaned ITO substrate and annealed.
- **Active Layer Deposition:** The photoactive layer, typically a blend of a donor polymer and a fullerene or non-fullerene acceptor, is spin-coated on top of the HTL in an inert atmosphere.

- Cathode/Interlayer Deposition:
  - For **PDINO**/Al devices: A thin layer of **PDINO** is deposited from solution (e.g., in methanol) onto the active layer. Subsequently, an aluminum (Al) cathode is thermally evaporated on top of the **PDINO** layer.
  - For Ca/Al devices: A layer of calcium (Ca) followed by a protective layer of aluminum (Al) is thermally evaporated directly onto the active layer.
- Encapsulation: Devices are typically encapsulated to protect against degradation from atmospheric exposure.

## Device Characterization

The performance of the fabricated OSCs is evaluated using the following techniques:

- Current-Voltage (J-V) Characteristics: Measured under simulated AM 1.5G solar illumination ( $100 \text{ mW/cm}^2$ ) to determine key parameters like PCE, Voc, Jsc, and FF.
- External Quantum Efficiency (EQE): Measured to determine the photon-to-electron conversion efficiency at different wavelengths of light.
- Stability Testing: Devices are subjected to continuous illumination or stored in controlled environments (e.g., ambient air, inert atmosphere) to monitor the degradation of their performance over time.

## Mechanism of Action: A Comparative Overview

The function of the cathode system in an OSC is to efficiently extract electrons from the active layer while blocking holes. The diagrams below illustrate the energy levels and charge transport pathways for both **PDINO**/Al and Ca/Al systems.

## Energy Level Diagram

The alignment of energy levels at the interface between the active layer and the cathode is critical for efficient charge extraction.

*Fig. 2: Energy level diagrams for the two cathode systems.*

In the **PDINO**/Al system, the **PDINO** interlayer serves two primary functions. Firstly, it reduces the work function of the aluminum cathode, creating a more favorable energy alignment with the lowest unoccupied molecular orbital (LUMO) of the acceptor material in the active layer. This reduces the energy barrier for electron extraction. Secondly, **PDINO** can help to passivate surface defects on the active layer, reducing charge recombination at the interface.

In the Ca/Al system, calcium has an intrinsically low work function, which generally provides a good energy level match for electron extraction from many organic acceptor materials. The aluminum layer is primarily for protection, as calcium is highly reactive. However, the direct deposition of a reactive metal like calcium onto the organic active layer can sometimes lead to chemical reactions or diffusion, creating a less-than-ideal interface and potentially degrading device performance and stability.

## Conclusion

The use of a **PDINO** interlayer with an aluminum cathode in organic solar cells represents a significant advancement over the traditional Ca/Al cathode system. The primary advantages of the **PDINO**/Al system include potentially higher power conversion efficiency, and most notably, improved device stability. While Ca/Al can provide a suitable energy level alignment for electron extraction, the high reactivity of calcium poses significant challenges for manufacturing and long-term device lifetime. For researchers and professionals seeking to develop high-performance and stable organic electronic devices, **PDINO** and similar interlayer materials offer a promising pathway.

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## References

- 1. Organic solar cell stability PDINO outlasts F-PDIN-EH — Fluxim [fluxim.com]
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